

managing impurities in 4-(Azetidin-1-ylsulfonyl)phenylboronic acid synthesis

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Compound of Interest

Compound Name:	4-(Azetidin-1-ylsulfonyl)phenylboronic acid
Cat. No.:	B1520666

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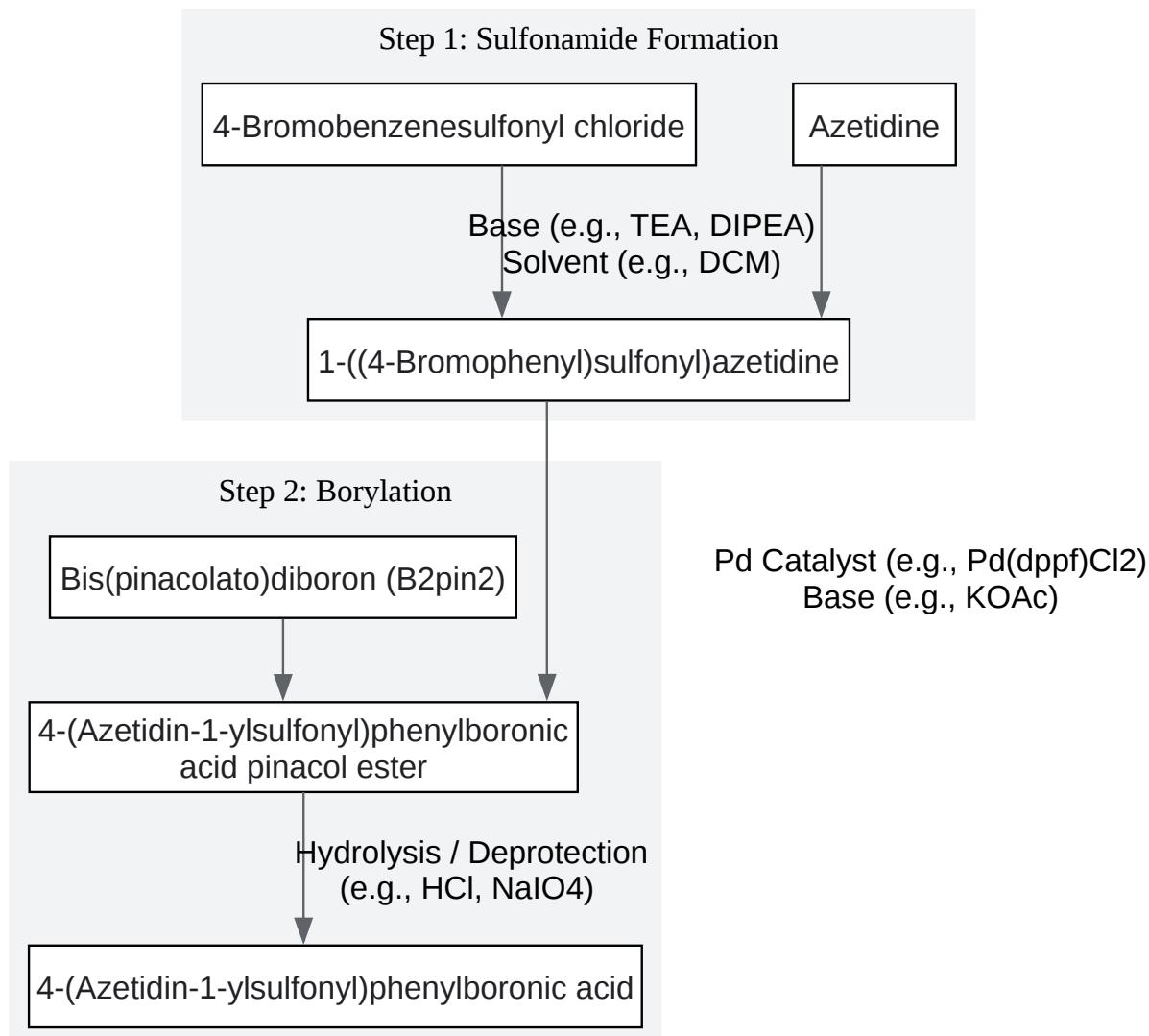
Introduction

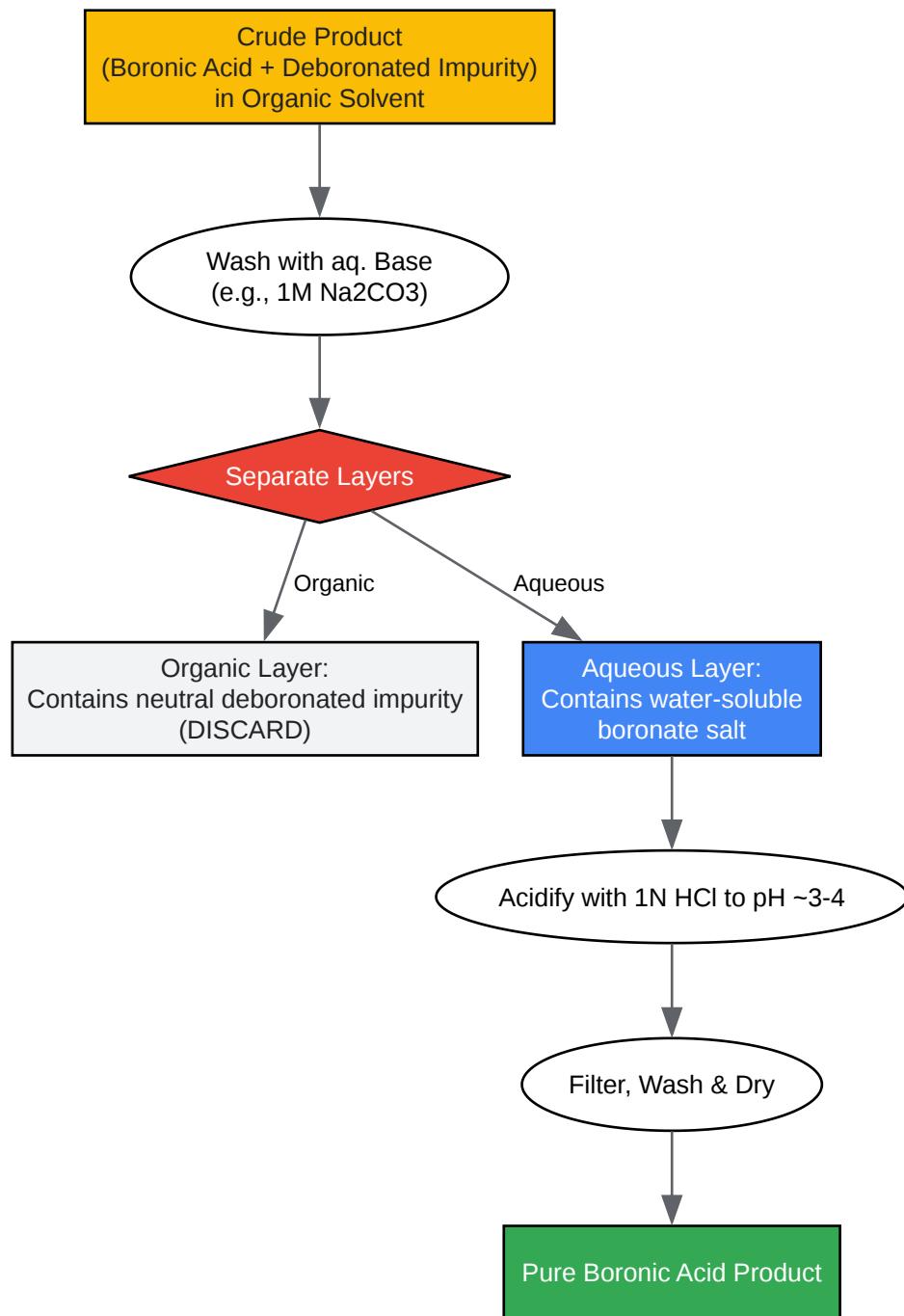
Welcome to the technical support guide for the synthesis of **4-(Azetidin-1-ylsulfonyl)phenylboronic acid** (CAS 871329-68-9).^{[1][2][3][4]} This key building block is increasingly vital in medicinal chemistry and drug development, particularly as a precursor for complex molecules in Suzuki-Miyaura coupling reactions.^{[5][6][7]} However, its synthesis is not without challenges. The presence of a sensitive boronic acid moiety alongside a sulfonyl group necessitates careful control over reaction conditions to prevent the formation of process-related impurities.

This guide is structured to provide researchers and drug development professionals with a comprehensive resource for troubleshooting common issues, understanding the chemical causality behind impurity formation, and implementing robust analytical and purification protocols.

Typical Synthetic Route Overview

The synthesis is generally a two-step process starting from a commercially available substituted benzene. The first step involves the formation of the sulfonamide, followed by a borylation reaction to install the boronic acid group.





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References

- 1. B-(4-(1-Azetidinylsulfonyl)phenyl)boronic acid | C9H12BNO4S | CID 44886919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sinfoochem.com [sinfoochem.com]
- 3. calpaclab.com [calpaclab.com]
- 4. scbt.com [scbt.com]
- 5. nbinno.com [nbinno.com]
- 6. nbinno.com [nbinno.com]
- 7. nbinno.com [nbinno.com]
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